

Personal protective equipment for handling 4-Azidophenol

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Compound of Interest

Compound Name: 4-Azidophenol

Cat. No.: B2928251

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Essential Safety and Handling Guide for 4-Azidophenol

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-Azidophenol**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential to mitigate the risks associated with this energetic and toxic compound.

Hazard Summary

4-Azidophenol is a hazardous chemical that presents significant health and physical risks. It is classified as toxic if swallowed and may cause damage to organs through prolonged or repeated exposure[1]. Additional hazards include being harmful if it comes in contact with skin or is inhaled, and it can cause severe skin burns and eye damage[2][3][4]. As with other organic azides, **4-Azidophenol** is a potentially explosive compound sensitive to heat, shock, friction, and light[5][6]. Mixing with acids can produce hydrazoic acid, which is highly toxic and explosive[6].

Hazard Classification Data

The following table summarizes the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classifications for **4-Azidophenol**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3/4	H301/H302: Toxic or Harmful if swallowed[1][2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage or skin irritation[2][3]
Serious Eye Damage/Eye Irritation	Category 1/2A	H318/H319: Causes serious eye damage or serious eye irritation[2][3]
Specific Target Organ Toxicity, Repeated Exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[1]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **4-Azidophenol** to ensure comprehensive protection.

Protection Type	Specification
Hand	Wear double gloves. Silver shield gloves under nitrile gloves are recommended for handling azides of high toxicity[7]. Inspect gloves for any damage before use[3].
Eye	Chemical splash goggles are required[7][8]. For procedures with a higher risk of splashing or explosion, a full-face shield must be worn in addition to goggles[5][8].
Body	A flame-resistant lab coat must be worn at all times[7][8]. An apron with chemical resistance can be used in conjunction with a lab coat for added protection[8].
Respiratory	All work must be performed in a certified chemical fume hood. If engineering controls are insufficient, respirator use must be approved by the institution's safety office[8].

Safe Handling and Storage Protocol

Engineering Controls:

- Fume Hood: All manipulations of **4-Azidophenol** must be conducted in a properly functioning chemical fume hood with the sash positioned as low as possible[5][8].
- Blast Shield: A blast shield is required for all experiments involving azides that are known or expected to be explosive[5][7].
- Ventilation: Ensure adequate ventilation is available in the laboratory[2][3].

Administrative and Procedural Controls:

- Minimize Quantities: Use the smallest amount of **4-Azidophenol** necessary for the experiment[5].

- **Avoid Contamination:** Do not use metal spatulas or other metal instruments to handle azides to prevent the formation of highly shock-sensitive metal azides[5][6]. Use plastic or ceramic utensils.
- **No Working Alone:** Never work with potentially explosive compounds like **4-Azidophenol** while alone in the laboratory[5].
- **Labeling:** Clearly label all containers with the chemical name and associated hazards[5]. Post a warning sign on the fume hood indicating an azide experiment is in progress[5].

Storage:

- Store in a cool, dry, well-ventilated area, below room temperature[4][5].
- Protect from sources of heat, light, shock, and pressure[5][6].
- Store away from incompatible materials, especially acids, heavy metals, and their salts[5][7].
- Keep containers tightly closed, preferably under an inert gas[2][9].

Spill and Emergency Plan

Spill Response:

- **Evacuate:** Immediately evacuate personnel from the affected area.
- **Ventilate:** Ensure the area is well-ventilated.
- **PPE:** Don appropriate PPE, including respiratory protection if necessary, before re-entering the area.
- **Containment:** Do not let the product enter drains[3].
- **Cleanup:** For solid spills, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal[3]. Avoid using metal dustpans.
- **Decontamination:** Decontaminate the spill area thoroughly.

First Aid:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician[3].
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water[2][3].
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Immediately call a physician[2][3].
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person and consult a physician[2][3][4].

Waste Disposal Plan

Critical Prohibition: Under NO circumstances should **4-Azidophenol** or any azide-containing solutions be poured down the drain. This can lead to the formation of highly explosive lead or copper azide salts in the plumbing[7].

Waste Collection:

- Segregation: All **4-Azidophenol** waste, including dilute solutions, contaminated materials (gloves, paper towels), and rinsate, must be collected in a designated hazardous waste container[5][7].
- Container: Use a compatible, clearly labeled, and tightly sealed container. Avoid metal caps or components.
- Labeling: Affix a hazardous waste tag to the container as soon as waste is generated.

Deactivation (for specific azide solutions, consult with your institution's EHS):

- A described method for deactivating sodium azide involves reacting an aqueous solution (no more than 5%) with a 20% aqueous solution of sodium nitrite, followed by the gradual addition of 20% sulfuric acid until the mixture is acidic[7]. This process generates nitric oxide and must be performed in a chemical fume hood[7].
- Important: Even after deactivation, the resulting solution must be neutralized to a pH of 6-9 and disposed of as hazardous waste through your institution's environmental health and

safety (EHS) office[7].

Empty Containers:

- Empty containers that held **4-Azidophenol** are considered acutely hazardous waste. They must be triple-rinsed with a suitable solvent[10].
- The rinsate must be collected and disposed of as hazardous chemical waste[10].

Visualized Workflows

The following diagrams illustrate the standard operating procedure for handling **4-Azidophenol** and the appropriate response to a spill.

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